

An In-depth Technical Guide to the Physical and Chemical Properties of Phenoquinone

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Compound of Interest

Compound Name: *Phenoquinone*

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Abstract

Phenoquinone, a molecular complex composed of one molecule of p-benzoquinone and two molecules of phenol, presents a unique subject for chemical and biological investigation. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Phenoquinone**. While specific experimental data for the complex is limited, this document extrapolates its characteristics from its constituent molecules. It includes a summary of quantitative data, detailed experimental methodologies for the synthesis of its precursor, and visualizations of relevant biological signaling pathways. This guide aims to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

Introduction

Phenoquinone is a deep red crystalline complex formed by the molecular association of p-benzoquinone and phenol in a 1:2 ratio.[1][2] This association is understood to be a charge-transfer complex, which is responsible for its distinct color.[2] The complex is of interest due to the combined chemical functionalities of its components: the electrophilic quinone ring and the nucleophilic phenol moieties. These characteristics suggest potential for a range of chemical reactions and biological activities.

Chemical and Physical Properties

The definitive identification of **Phenoquinone** is crucial for its study. The most accurate representation of the complex is a 1:2 adduct of p-benzoquinone and phenol.

Table 1: Chemical Identification of **Phenoquinone**

Property	Value	Source(s)
Chemical Name	Phenoquinone	[3]
Synonyms	Phénoquinone, Fenoquinona	[4]
CAS Number	4370-52-9	[3][4]
Molecular Formula	C ₁₈ H ₁₆ O ₄ (C ₆ H ₄ O ₂ ·2C ₆ H ₅ OH)	[1][3][4]
Molecular Weight	296.32 g/mol	[3][4]
Canonical SMILES	C1=CC=C(C=C1)O.C1=CC=C(C=C1)O.C1=CC(=O)C=CC1=O	[4]

Due to the limited availability of specific experimental data for the **Phenoquinone** complex, the physical properties of its individual components, p-benzoquinone and phenol, are provided below for reference.

Table 2: Physical Properties of p-Benzoquinone and Phenol

Property	p-Benzoquinone	Phenol	Source(s)
Appearance	Bright yellow crystalline solid	Colorless-to-white crystalline solid	[5][6][7]
Melting Point	113-115 °C	40.5 °C (104.9 °F)	[7][8]
Boiling Point	Sublimes	181.7 °C (359.1 °F)	[5][7]
Solubility in Water	11 g/L (18 °C)	83 g/L (20 °C)	[5][9]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone	Very soluble in ethanol, ether, acetone	[9][10]

Spectral Data (Predicted)

Specific spectral data for the **Phenoquinone** complex is not readily available. However, the expected spectral characteristics can be inferred from its components.

- **UV-Vis Spectroscopy:** The formation of a charge-transfer complex is expected to give rise to a new, broad absorption band in the visible region, which is responsible for the deep red color of **Phenoquinone**.^[2] The individual chromophores of p-benzoquinone and phenol would also contribute to the UV spectrum.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be a composite of the spectra of p-benzoquinone and phenol. Key expected features include the C=O stretching vibration from the quinone ring (around 1660-1690 cm⁻¹) and the broad O-H stretching vibration from the phenolic hydroxyl groups (around 3200-3600 cm⁻¹), likely broadened and shifted due to hydrogen bonding within the complex.^[11]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The ¹H and ¹³C NMR spectra would show signals corresponding to both the p-benzoquinone and phenol moieties. The chemical shifts would be influenced by the charge-transfer interaction and hydrogen bonding within the complex, potentially leading to shifts compared to the individual components.
- **Mass Spectrometry:** Mass spectrometry would likely show the molecular ion peak of the individual components (p-benzoquinone and phenol) as the complex may dissociate under

typical ionization conditions.

Experimental Protocols

The synthesis of **Phenoquinone** involves the formation of p-benzoquinone from phenol, which then complexes with excess phenol. Below are representative protocols for the oxidation of phenol to p-benzoquinone.

Synthesis of p-Benzoquinone from Phenol

The oxidation of phenol is a key step in the formation of p-benzoquinone. Various methods have been reported, including the use of metal complex catalysts and electrosynthesis.^[12]^[13]^[14]

General Protocol for Metal-Catalyzed Oxidation of Phenol:

- **Reaction Setup:** Dissolve phenol (1.0 mmol) in a suitable solvent such as dimethylformamide (DMF) (5 mL) in a reaction flask.
- **Catalyst Addition:** Add a catalytic amount of a metal complex, such as a cobalt-salen complex.^[14]
- **Oxidation:** Bubble oxygen gas through the reaction mixture for a few minutes, and then maintain an oxygen atmosphere.
- **Reaction Conditions:** Heat the reaction mixture to an appropriate temperature (e.g., 70 °C) and stir for a designated time (e.g., 60 minutes).^[13]
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled, and the product is isolated and purified using standard techniques such as extraction and chromatography.

Formation of **Phenoquinone** Complex:

Phenoquinone can be formed by the direct reaction of p-benzoquinone with phenol.

- Dissolve p-benzoquinone in a minimal amount of a suitable hot solvent (e.g., a non-polar solvent).

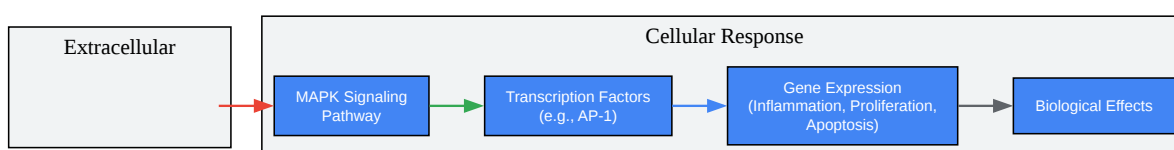
- Add a stoichiometric excess (at least 2 equivalents) of phenol to the solution.
- Allow the solution to cool slowly. The deep red crystals of **Phenoquinone** will precipitate.
- Collect the crystals by filtration and dry them.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of the **Phenoquinone** complex are limited, the activities of its components, quinones and phenolic compounds, are well-documented. These compounds are known to possess a wide range of biological activities, including antioxidant, anti-inflammatory, antimicrobial, and antitumor properties.[15][16]

Phenolic compounds and quinone derivatives can modulate various cellular signaling pathways. Benzoquinone derivatives have shown neuroprotective activities.[17] Polyphenolic compounds are known to impact the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which is involved in cellular processes like proliferation, differentiation, and apoptosis.[18][19]

Below is a conceptual representation of a potential signaling pathway that could be influenced by the components of **Phenoquinone**.



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